

Application Note: Preparation of 11-O-Methylpseurotin A Stock Solution

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15586055

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **11-O-Methylpseurotin A**, a fungal metabolite of interest for its selective biological activities.^{[1][2][3]} Adherence to this protocol is critical for ensuring the accuracy, reproducibility, and integrity of experimental results in cell-based assays and other research applications.

Physicochemical Properties

A thorough understanding of the properties of **11-O-Methylpseurotin A** is essential for its proper handling. Key properties are summarized in the table below.

Property	Value	Source
CAS Number	956904-34-0	[2] [4] [5]
Molecular Formula	C ₂₃ H ₂₇ NO ₈	[4]
Molecular Weight	445.46 g/mol	[2] [4]
Appearance	White solid powder	[3] [5]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Ethanol, and Methanol.	[3] [5]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **11-O-Methylpseurotin A** in high-purity, anhydrous DMSO. This concentration serves as a standard starting point for serial dilutions to achieve final working concentrations for various experimental needs.[\[1\]](#)

Materials and Equipment:

- **11-O-Methylpseurotin A** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes (amber or wrapped in foil)
- Pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Laminar flow hood or fume hood

2.1. Mass Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution of **11-O-Methylpseurotin A** (MW = 445.46 g/mol):

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 445.46 \text{ g/mol} / 1000 = 4.45 \text{ mg}[1]$$

2.2. Dissolution Procedure

- **Safety First:** Don appropriate PPE and perform all steps in a laminar flow hood or fume hood to maintain sterility and safety.[1]
- **Weighing:** Carefully weigh the calculated mass (e.g., 4.45 mg) of **11-O-Methylpseurotin A** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube.[1]
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the compound.[1]
- **Dissolution:** Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved.[1][6] Visually inspect the solution against a light source to ensure no particulate matter remains.[1] For compounds with higher solubility requirements, warming the tube at 37°C or using an ultrasonic bath for a short period can aid dissolution.[7]
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes.[1][6]
- **Labeling:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), date of preparation, and your initials.[1]

Storage and Stability

Proper storage is crucial to maintain the chemical integrity and biological activity of **11-O-Methylpseurotin A**.

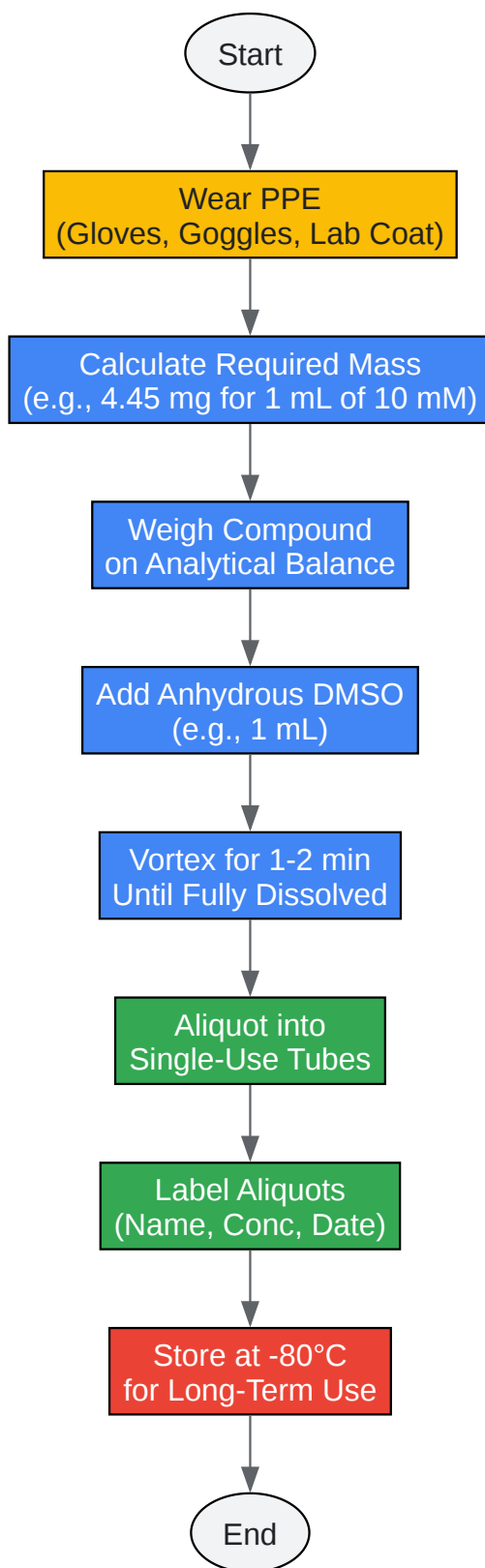
Form	Storage Condition	Recommended Duration	Notes
Solid Powder	-20°C	Up to 2 years	Protect from light and moisture.[1]
Stock Solution in DMSO	-80°C	Up to 6 months	Use aliquots to minimize freeze-thaw cycles.[1][6]
Stock Solution in DMSO	4°C	Up to 2 weeks	For short-term use only.[1]

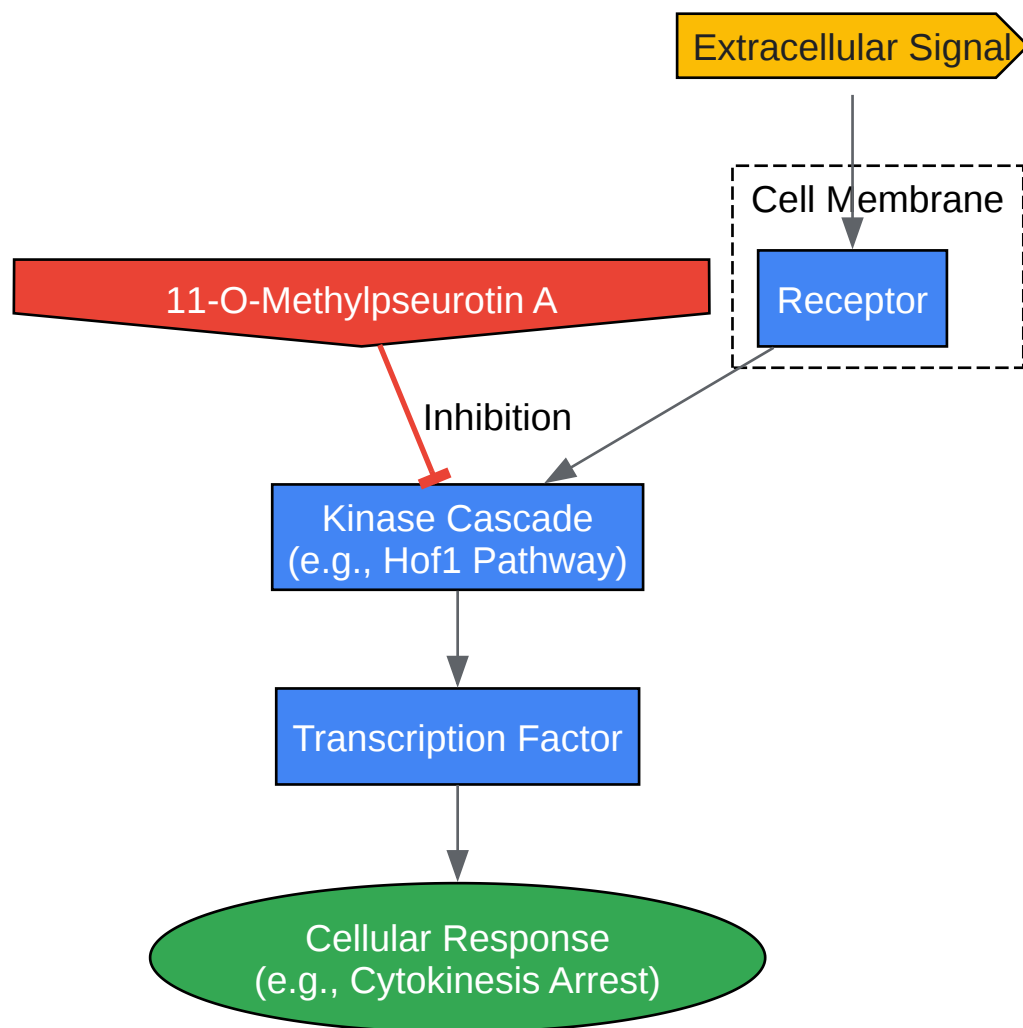
Note on Working Solutions: Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate aqueous buffer or cell culture medium.[6] The final concentration of DMSO in assays should typically be kept below 0.1% to avoid solvent-induced cellular toxicity or artifacts.[1][6]

Visualized Workflow and Pathways

Experimental Workflow Diagram

The following diagram illustrates the key steps for preparing a stock solution of **11-O-Methylpseurotin A**.





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